

ZSET-845: A Technical Guide to its Properties and Mechanism of Action

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Compound of Interest

Compound Name: ZSET-845

Cat. No.: B1663202

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the available data on **ZSET-845**, a notable cognitive enhancer. The information is tailored for researchers, scientists, and professionals involved in drug development, offering a consolidated resource for understanding its characteristics and leveraging it in experimental settings.

Core Properties of ZSET-845

Property	Value
Molecular Formula	C ₂₁ H ₁₈ N ₂ O
Molecular Weight	314.38
CAS Number	324077-62-5

Solubility and Stock Solution Preparation

While explicit solubility limits in various solvents are not publicly detailed, practical guidance for the preparation of stock solutions is available. This information is critical for ensuring the accurate and effective use of **ZSET-845** in experimental assays. The following table, derived from supplier data, outlines the solvent volumes required to prepare stock solutions of **ZSET-845** at various concentrations. Dimethyl sulfoxide (DMSO) is a commonly used solvent for

creating initial high-concentration stock solutions of similar organic compounds, which are then further diluted in aqueous buffers or cell culture media for final experimental use.

Table 1: Preparation of **ZSET-845** Stock Solutions

Desired Concentration	Mass of ZSET-845		
	1 mg	5 mg	10 mg
Volume of Solvent to Add			
1 mM	3.1809 mL	15.9043 mL	31.8086 mL
5 mM	0.6362 mL	3.1809 mL	6.3617 mL
10 mM	0.3181 mL	1.5904 mL	3.1809 mL
50 mM	0.0636 mL	0.3181 mL	0.6362 mL

Experimental Protocols

Preparation of Stock Solutions

A standardized protocol for preparing stock solutions of **ZSET-845** for in vitro and in vivo studies is outlined below.

Objective: To prepare a concentrated stock solution of **ZSET-845** for subsequent dilution to working concentrations.

Materials:

- **ZSET-845** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

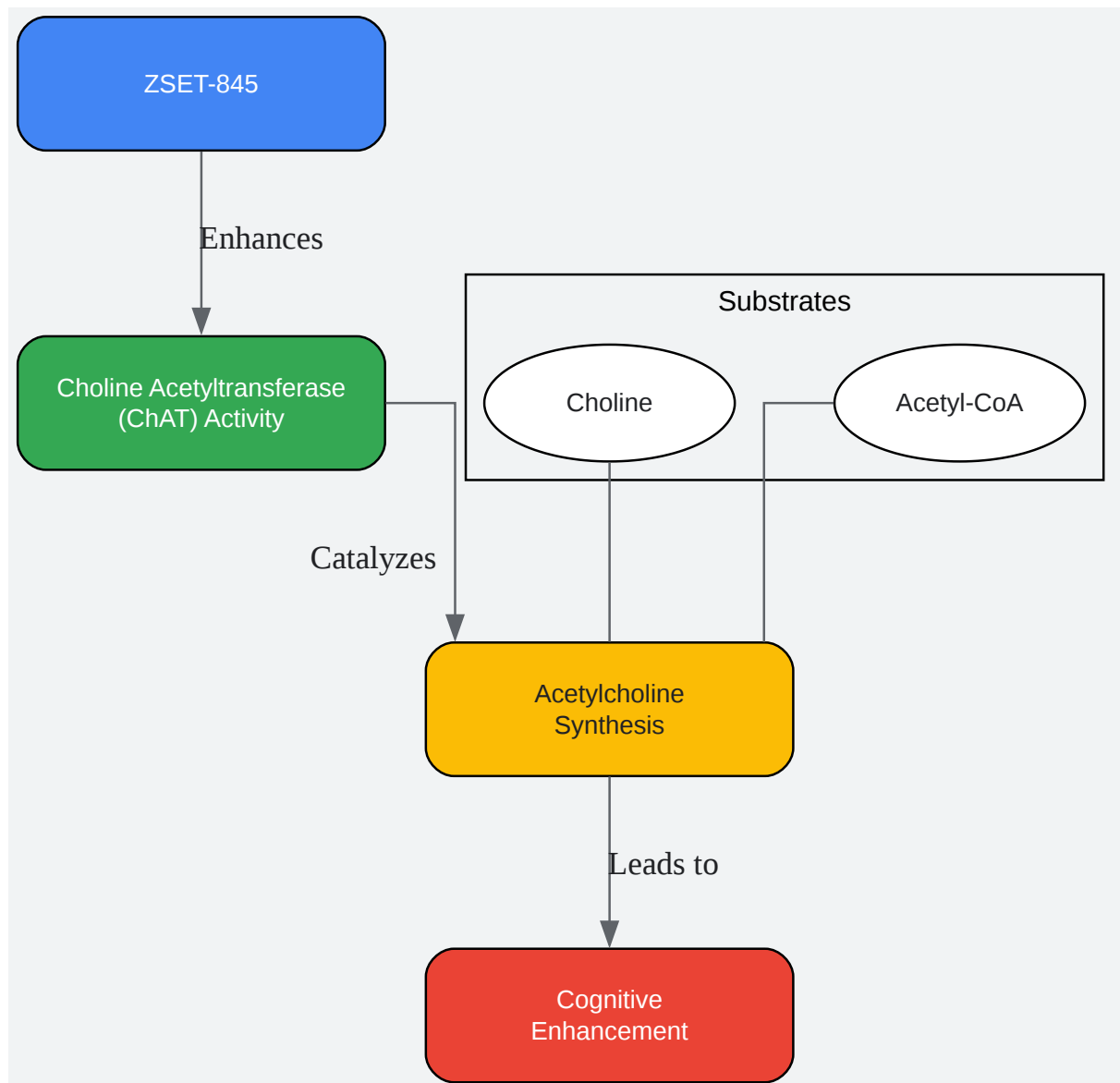
- Accurately weigh the desired mass of **ZSET-845** powder (e.g., 1 mg, 5 mg, or 10 mg).
- Transfer the powder to a sterile vial.
- Add the calculated volume of DMSO to achieve the desired stock concentration as indicated in Table 1.
- Vortex the solution until the **ZSET-845** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Note: For cell-based assays, the final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid cytotoxicity. For animal studies, further dilution in a suitable vehicle is required.

Mechanism of Action: Enhancement of Cholinergic Activity

ZSET-845 is characterized as a cognitive enhancer that functions by increasing the activity of choline acetyltransferase (ChAT).[1] ChAT is the enzyme responsible for the synthesis of the neurotransmitter acetylcholine from its precursors, choline and acetyl-CoA. By enhancing ChAT activity, **ZSET-845** promotes the production of acetylcholine, a key neurotransmitter involved in learning and memory.

The simplified logical workflow of **ZSET-845**'s action is depicted in the following diagram.



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Caption: Logical workflow of **ZSET-845**'s mechanism of action.

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References

- 1. targetmol.com [targetmol.com]
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